

HPLC-DAD method for W-13 hydrochloride analysis

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Compound of Interest

Compound Name: W-13 hydrochloride

Cat. No.: B043348

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An HPLC-DAD (High-Performance Liquid Chromatography with Diode-Array Detection) method provides a robust and reliable approach for the quantitative analysis of **W-13 hydrochloride**. This application note details a validated method suitable for researchers, scientists, and professionals in drug development, ensuring accurate determination of **W-13 hydrochloride** in bulk drug substances or formulated products.

Introduction

W-13 hydrochloride, chemically known as N-(4-Aminobutyl)-5-chloro-2-naphthalenesulfonamide hydrochloride, is a calmodulin antagonist used in biomedical research.^{[1][2][3][4]} Accurate quantification is crucial for quality control and research purposes. The described HPLC-DAD method leverages a reversed-phase C18 column to separate W-13 from potential impurities, with detection based on its strong UV absorbance stemming from the naphthalenesulfonamide chromophore.^[1]

Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a diode-array detector is suitable for this analysis.

Table 1: HPLC-DAD Chromatographic Conditions

Parameter	Value
HPLC Column	Reversed-phase C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	0-10 min: 20-80% B; 10-12 min: 80% B; 12.1-15 min: 20% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
DAD Wavelength	234 nm
Run Time	15 minutes

Preparation of Solutions

2.2.1. Mobile Phase Preparation

- Mobile Phase A: Add 1.0 mL of formic acid to 1000 mL of HPLC-grade water. Mix thoroughly and degas.
- Mobile Phase B: Add 1.0 mL of formic acid to 1000 mL of HPLC-grade acetonitrile. Mix thoroughly and degas.

2.2.2. Standard Stock Solution (1000 µg/mL) Accurately weigh approximately 25 mg of **W-13 hydrochloride** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B (diluent). This solution is stable for up to 7 days when stored at 2-8°C.[2]

2.2.3. Calibration Standards Prepare a series of calibration standards by serially diluting the Standard Stock Solution with the diluent to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

2.2.4. Sample Preparation Accurately weigh an amount of sample powder equivalent to 25 mg of **W-13 hydrochloride** and transfer it to a 25 mL volumetric flask. Add approximately 20 mL of diluent, sonicate for 10 minutes to dissolve, and then dilute to the mark with the diluent. Filter the solution through a 0.45 µm syringe filter into an HPLC vial before analysis.[5]

Method Validation Summary

The analytical method was validated according to ICH guidelines for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Specificity

The method demonstrated good specificity. A chromatogram of a blank (diluent) showed no interfering peaks at the retention time of **W-13 hydrochloride**. The peak purity analysis via DAD confirmed the homogeneity of the W-13 peak.

Quantitative Data

The quantitative performance of the HPLC-DAD method is summarized in the tables below.

Table 2: Linearity and Range

Parameter	Result
Analyte	W-13 Hydrochloride
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Regression Equation	y = mx + c

Table 3: Precision and Accuracy

Concentration (µg/mL)	Precision (Intra-day, %RSD, n=6)	Precision (Inter-day, %RSD, n=6)	Accuracy (Recovery %)
5	1.2%	1.8%	101.5%
50	0.8%	1.1%	99.8%
90	0.6%	0.9%	100.3%

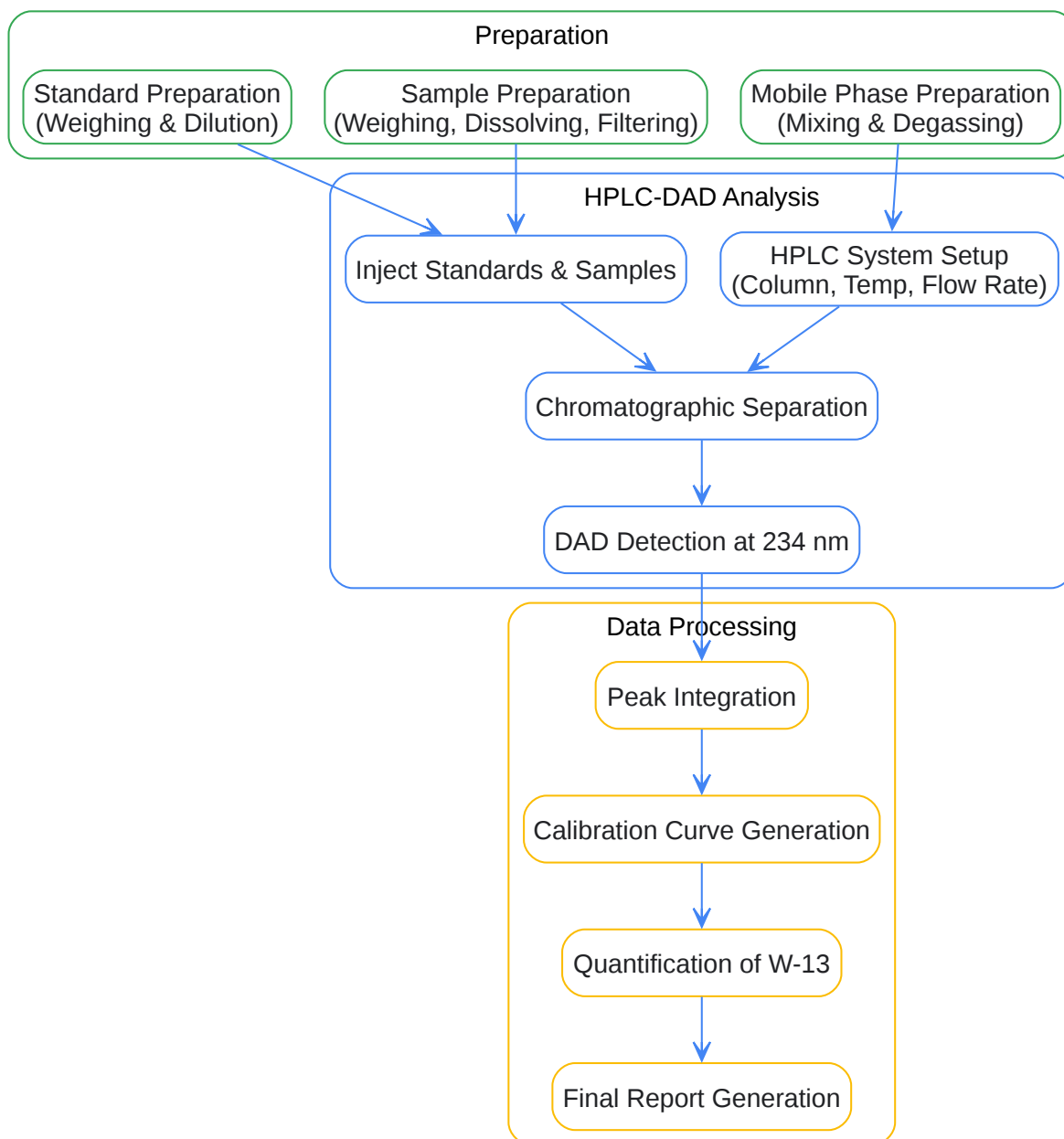
Table 4: Sensitivity (LOD & LOQ)

Parameter	Result (µg/mL)
Limit of Detection (LOD)	0.25
Limit of Quantification (LOQ)	0.75

Visualizations

Experimental Workflow

The overall workflow for the analysis of **W-13 hydrochloride** is depicted below.

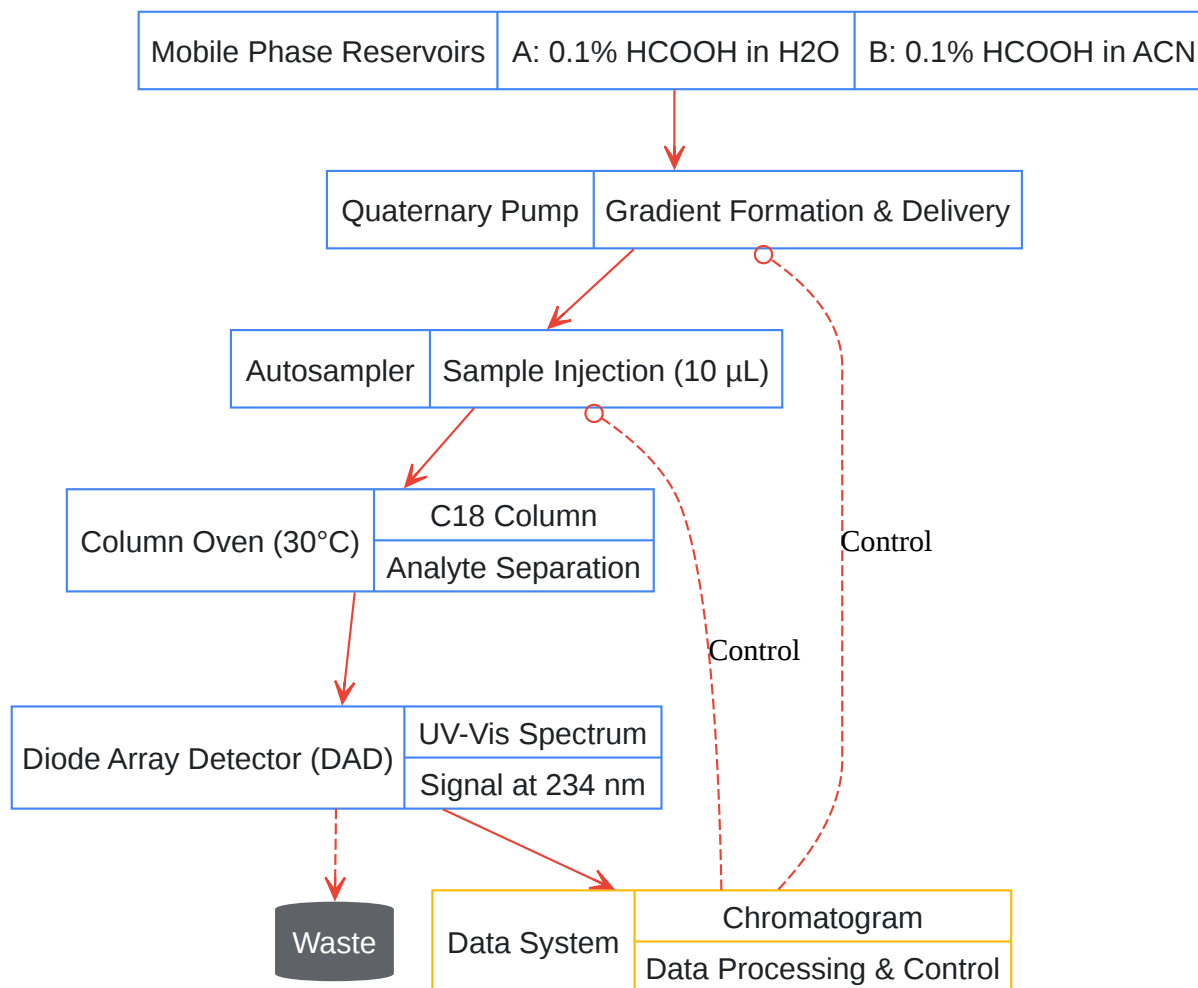


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Caption: Workflow for **W-13 Hydrochloride** Analysis.

HPLC-DAD System Logic

The logical relationship between the core components of the HPLC-DAD system is illustrated below.



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